

# Application Note: Gas Chromatography Method for the Analysis of (Z)-Azoxystrobin

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## Compound of Interest

Compound Name: (Z)-Azoxystrobin

Cat. No.: B1633923

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## Abstract

This application note details a robust and sensitive method for the quantitative analysis of **(Z)-Azoxystrobin** in various matrices using gas chromatography (GC). The described protocol is particularly relevant for researchers, scientists, and professionals in drug development and food safety monitoring. The method utilizes a well-defined sample preparation procedure followed by GC analysis with mass spectrometric or flame ionization detection, providing high selectivity and accuracy.

## Introduction

Azoxystrobin is a broad-spectrum systemic fungicide widely used in agriculture to protect crops from various fungal diseases.<sup>[1]</sup> Its widespread use necessitates reliable and validated analytical methods to monitor its residue levels in food and environmental samples to ensure consumer safety and regulatory compliance. Gas chromatography offers a powerful technique for the separation and quantification of thermally stable and volatile compounds like Azoxystrobin. This document provides a comprehensive protocol for the analysis of **(Z)-Azoxystrobin**, including sample preparation, GC conditions, and data analysis.

## Experimental

### Instrumentation and Reagents

- Gas Chromatograph: A system equipped with a split/splitless injector and a suitable detector (e.g., Mass Spectrometer (MS), Flame Ionization Detector (FID), or Nitrogen-Phosphorus

Detector (NPD)).

- GC Column: HP-5, 5% phenyl methyl siloxane (30 m x 0.25 mm x 0.25  $\mu$ m) or equivalent.[1]
- Carrier Gas: Helium at a constant flow rate.[1][2]
- Reagents: Acetonitrile (HPLC grade), ethyl acetate, cyclohexane, anhydrous magnesium sulfate, sodium chloride, trisodium citrate dihydrate, disodium hydrogen citrate sesquihydrate, primary secondary amine (PSA), and **(Z)-Azoxystrobin** analytical standard (purity >99%).

## Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined and effective approach for the extraction and cleanup of pesticide residues from food matrices. [1][3]

1. Extraction: a. Homogenize 10 g of the sample (e.g., tomato, cucumber) and place it into a 50 mL centrifuge tube.[1] b. Add 10 mL of acetonitrile.[1] c. Add the QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$ , 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogencitrate sesquihydrate).[1] d. Shake vigorously for 1 minute and centrifuge at 3500 g for 5 minutes.[1]
2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup: a. Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 15 mL centrifuge tube containing 150 mg anhydrous magnesium sulfate and 25 mg PSA.[1] b. Vortex for 1 minute and centrifuge at 5000 rpm for 5 minutes.[1] c. Filter the supernatant through a 0.2  $\mu$ m PTFE filter into an autosampler vial for GC analysis.[1]

## GC Method Parameters

The following table summarizes typical instrumental conditions for the GC analysis of **(Z)-Azoxystrobin**.

| Parameter            | GC-MS Method[1]                        | GC-FID Method[2]                                                      |
|----------------------|----------------------------------------|-----------------------------------------------------------------------|
| Column               | HP-5, 30 m x 0.25 mm, 0.25 $\mu$ m     | HP-5, 30 m x 0.32 mm, 0.25 $\mu$ m                                    |
| Injector Temp.       | -                                      | 250 °C                                                                |
| Oven Program         | 80 °C (3 min), then 8 °C/min to 280 °C | 240 °C, then 3 °C/min to 270 °C, then 5 °C/min to 300 °C (hold 4 min) |
| Carrier Gas          | Helium, 1 mL/min                       | Helium, 1.5 mL/min                                                    |
| Injection Mode       | Splitless                              | Split (20:1)                                                          |
| Injection Vol.       | 1 $\mu$ L                              | 1 $\mu$ L                                                             |
| Detector             | Mass Spectrometer (MS)                 | Flame Ionization Detector (FID)                                       |
| Detector Temp.       | -                                      | 300 °C                                                                |
| MS Mode              | Selective Ion Monitoring (SIM)         | -                                                                     |
| Monitored Ions (m/z) | 344, 372, 388, 403                     | -                                                                     |
| Retention Time       | -                                      | ~17.1 min                                                             |

## Standard Preparation and Calibration

Prepare a stock solution of **(Z)-Azoxystrobin** (e.g., 100  $\mu$ g/mL) in acetonitrile.[1] From the stock solution, prepare a series of working standard solutions of different concentrations (e.g., 0.01, 0.1, 0.2, 0.5, 1.0, 1.5, 3.0  $\mu$ g/mL) for instrument calibration.[1] To account for matrix effects, matrix-matched calibration standards are recommended. These are prepared by spiking blank matrix extracts with the working standard solutions.

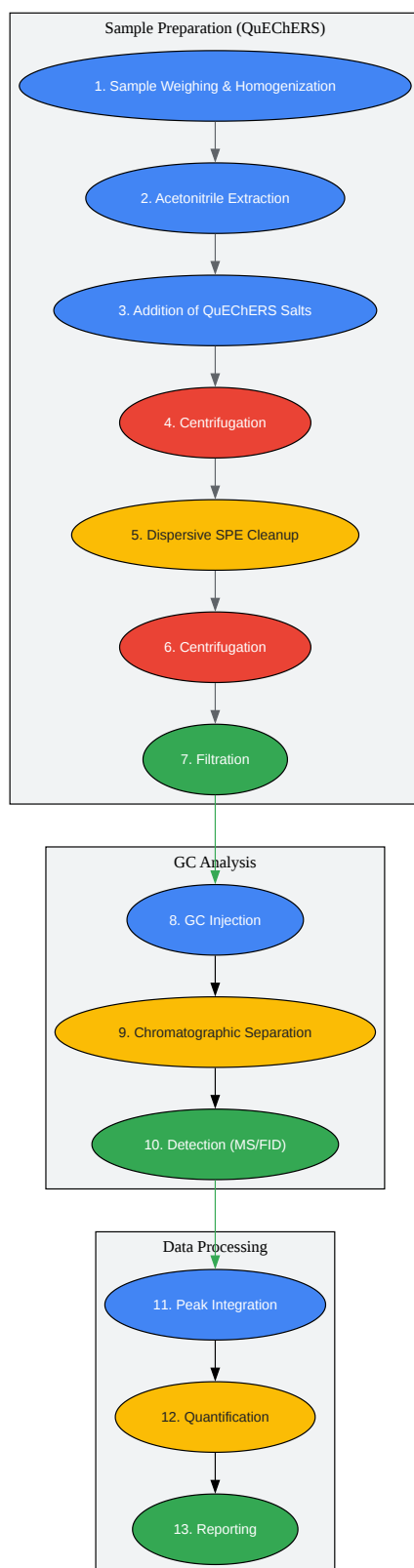
## Results and Discussion

The performance of the GC method for **(Z)-Azoxystrobin** analysis is summarized in the following table, showcasing data from various studies.

| Parameter           | Matrix              | GC-MS[1]      | GC-MS[4]              | GC-NPD[5]   |
|---------------------|---------------------|---------------|-----------------------|-------------|
| LOD (mg/kg)         | Tomato,<br>Cucumber | 0.01          | Fruits,<br>Vegetables | 0.01        |
| LOQ (mg/kg)         | Tomato,<br>Cucumber | 0.05          | Fruits,<br>Vegetables | 0.05        |
| Recovery (%)        | Tomato,<br>Cucumber | 83.92 - 95.77 | Fruits,<br>Vegetables | 85.2 - 98.2 |
| RSD (%)             | Tomato,<br>Cucumber | < 20          | Fruits,<br>Vegetables | < 21.5      |
| Linearity ( $r^2$ ) | -                   | > 0.99        | > 0.99                | -           |

The data demonstrates that the described GC methods are sensitive, accurate, and precise for the determination of **(Z)-Azoxystrobin** in diverse matrices. The use of mass spectrometric detection in SIM mode provides high selectivity and allows for confident identification and quantification of the analyte.

## Experimental Workflow



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Caption: Workflow for **(Z)-Azoxystrobin** analysis.

## Conclusion

The gas chromatography method detailed in this application note provides a reliable and sensitive approach for the determination of **(Z)-Azoxystrobin** residues. The combination of a streamlined QuEChERS sample preparation protocol and optimized GC conditions allows for high-throughput analysis with excellent accuracy and precision, making it suitable for routine monitoring in food safety and environmental laboratories.

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